

Solubility profile of Tridecanedioic acid in various organic solvents.

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Compound of Interest

Compound Name: Tridecanedioic acid

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Solubility Profile of Tridecanedioic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility profile of **tridecanedioic acid** in various organic solvents. **Tridecanedioic acid**, a dicarboxylic acid with the formula $C_{13}H_{24}O_4$, is a valuable building block in various applications, including the synthesis of polymers like high-performance nylons (e.g., nylon-1313), fragrances, and lubricants.^[1] A thorough understanding of its solubility is critical for its effective use in synthesis, formulation, and purification processes.

Quantitative Solubility Data

The solubility of **tridecanedioic acid** has been experimentally determined in several common organic solvents at various temperatures. A study by Tang et al. provides key quantitative data, which is summarized in the table below. The solubility was determined using a static analytical method over a temperature range of 283.15 K to 323.15 K.^[2]

Solvent	Temperature (K)	Molar Fraction (x10 ³)
Methanol	283.15	1.58
	288.15	1.96
	293.15	2.43
	298.15	3.01
	303.15	3.72
	308.15	4.59
	313.15	5.67
	318.15	7.00
	323.15	8.64
Ethanol	283.15	1.23
	288.15	1.54
	293.15	1.93
	298.15	2.41
	303.15	3.01
	308.15	3.76
	313.15	4.70
	318.15	5.87
	323.15	7.33
Acetic Acid	283.15	2.55
	288.15	3.12
	293.15	3.82
	298.15	4.68
	303.15	5.74

308.15	7.04	
313.15	8.63	
318.15	10.58	
323.15	12.96	
Acetone	283.15	1.89
288.15	2.30	
293.15	2.79	
298.15	3.39	
303.15	4.12	
308.15	5.01	
313.15	6.09	
318.15	7.41	
323.15	9.01	
Ethyl Acetate	283.15	1.45
288.15	1.76	
293.15	2.14	
298.15	2.60	
303.15	3.16	
308.15	3.84	
313.15	4.67	
318.15	5.68	
323.15	6.91	

Generally, **tridecanedioic acid** is sparingly soluble in water due to its long hydrophobic carbon chain, but it exhibits better solubility in organic solvents such as alcohols and ether.[3] The

solubility tends to increase with temperature, a common characteristic for many organic compounds.[3]

Experimental Protocols for Solubility Determination

The determination of the solubility of dicarboxylic acids like **tridecanedioic acid** can be achieved through various established experimental methodologies. The following protocols are standard in the field.

Static Analytical Method

The static analytical method is a common and reliable technique for determining solubility.

Methodology:

- **Sample Preparation:** An excess amount of the solid solute (**tridecanedioic acid**) is added to a known volume of the solvent in a sealed container.
- **Equilibration:** The mixture is continuously agitated (e.g., using a magnetic stirrer) in a thermostatically controlled bath at a constant temperature until equilibrium is reached. The time required for equilibration can vary and should be determined experimentally.
- **Phase Separation:** Once equilibrium is achieved, the agitation is stopped, and the solid and liquid phases are allowed to separate.
- **Sampling and Analysis:** A sample of the saturated supernatant is carefully withdrawn using a pre-heated or pre-cooled syringe to avoid any temperature change that might alter the solubility. The sample is then analyzed to determine the concentration of the solute.
- **Quantification:** The concentration of **tridecanedioic acid** in the saturated solution can be determined by methods such as acid-base titration or gravimetric analysis after solvent evaporation.[4]

Gravimetric Method

The gravimetric method is a straightforward approach for determining solubility.

Methodology:

- **Saturation:** A saturated solution is prepared by adding an excess of **tridecanedioic acid** to the solvent and allowing it to equilibrate at a specific temperature.
- **Filtration:** A known volume of the saturated solution is carefully filtered to remove any undissolved solid.
- **Evaporation:** The solvent from the filtered solution is evaporated under controlled conditions (e.g., in a vacuum oven) until a constant weight of the dried solute is obtained.
- **Calculation:** The solubility is calculated from the mass of the dissolved solute and the volume of the solvent used.

Laser Monitoring Technique

This dynamic method is used to determine the temperature at which a solid completely dissolves in a solvent.

Methodology:

- **Sample Preparation:** A known mass of **tridecanedioic acid** and solvent are placed in a sealed vessel.
- **Heating and Monitoring:** The solution is slowly heated at a constant rate while being stirred. A laser beam is passed through the solution, and the light transmission is monitored.
- **Dissolution Point:** The temperature at which the last solid particles disappear, indicated by a sharp increase in light transmission, is recorded as the dissolution temperature for that specific composition.^[4] This process is repeated for different compositions to construct a solubility curve.

Visualizing the Experimental Workflow

The following diagram illustrates a general workflow for determining the solubility of **tridecanedioic acid** using the static analytical method.



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Caption: Workflow for Solubility Determination.

Applications in Drug Development

The solubility of active pharmaceutical ingredients (APIs) is a critical factor in drug development, influencing bioavailability and formulation strategies. While **tridecanedioic acid** itself is not typically a primary active ingredient, dicarboxylic acids are used in various pharmaceutical applications. For instance, they can be used to form salts or co-crystals with APIs to modify their solubility and dissolution rates. Polymers derived from dicarboxylic acids, such as polyesters and polyamides, are also extensively used in drug delivery systems for controlled release applications.[5] Understanding the solubility of monomeric units like **tridecanedioic acid** is therefore fundamental for the development of these advanced drug delivery platforms.

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